

(1-Methylaminopropyl)benzene as a psychoactive research chemical

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Compound of Interest

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(1-Methylaminopropyl)benzene: A Technical Guide for Researchers

An In-depth Technical Guide on **(1-Methylaminopropyl)benzene** and its Isomers as Psychoactive Research Chemicals

For Researchers, Scientists, and Drug Development Professionals

Introduction

(1-Methylaminopropyl)benzene, a substituted phenethylamine, represents a class of compounds with significant psychoactive potential. This guide provides a comprehensive technical overview of its two primary positional isomers: N-methyl-1-phenylpropan-1-amine and N-methyl-1-phenylpropan-2-amine. While structurally similar, these isomers exhibit markedly different pharmacological profiles and histories of use. N-methyl-1-phenylpropan-2-amine is the well-known and highly potent central nervous system stimulant, methamphetamine.^{[1][2][3]} In contrast, N-methyl-1-phenylpropan-1-amine is a less-studied compound, primarily utilized as an analytical reference standard, with its physiological and toxicological properties not fully elucidated.^[4] This whitepaper will delve into the chemical properties, synthesis, pharmacology, psychoactive effects, toxicology, and analytical methodologies for both isomers, with a primary focus on the extensively researched N-methyl-1-phenylpropan-2-amine due to its profound impact and the wealth of available scientific data.

Chemical and Physical Properties

The seemingly minor shift of the methylamino group from the first to the second carbon of the propyl chain results in two distinct chemical entities with different properties and biological activities.

N-methyl-1-phenylpropan-1-amine

- IUPAC Name: N-methyl-1-phenylpropan-1-amine[5]
- Synonyms: **(1-Methylaminopropyl)benzene**, α -Ethyl-N-methylbenzenemethanamine[5]
- CAS Number: 7713-71-5[5]
- Molecular Formula: C₁₀H₁₅N[5]
- Molecular Weight: 149.23 g/mol [5]

Table 1: Physicochemical Properties of N-methyl-1-phenylpropan-1-amine

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₅ N	--INVALID-LINK--
Molecular Weight	149.23 g/mol	--INVALID-LINK--
Appearance	Colorless to light yellow to light orange clear liquid	--INVALID-LINK--
InChI	InChI=1S/C10H15N/c1-3-10(11-2)9-7-5-4-6-8-9/h4-8,10-11H,3H2,1-2H3	--INVALID-LINK--
InChIKey	YELGXBUYFOSFJM-UHFFFAOYSA-N	--INVALID-LINK--
Canonical SMILES	CCC(C1=CC=CC=C1)NC	--INVALID-LINK--

N-methyl-1-phenylpropan-2-amine (Methamphetamine)

- IUPAC Name: (RS)-N-methyl-1-phenylpropan-2-amine[2]
- Synonyms: Methamphetamine, N,α-dimethylphenethylamine, Desoxyephedrine[1][6]
- CAS Number: 537-46-2[7]
- Molecular Formula: C₁₀H₁₅N[3][7]
- Molecular Weight: 149.24 g/mol [7]

N-methyl-1-phenylpropan-2-amine possesses a chiral center, leading to two stereoisomers: d-methamphetamine and l-methamphetamine. The d-isomer is a more potent central nervous system stimulant than the l-isomer.[1]

Table 2: Physicochemical Properties of N-methyl-1-phenylpropan-2-amine

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₅ N	--INVALID-LINK--
Molecular Weight	149.24 g/mol	--INVALID-LINK--
Appearance	White crystals or crystalline powder	--INVALID-LINK--
Melting Point	170-175 °C (hydrochloride salt)	--INVALID-LINK--
Boiling Point	212 °C	--INVALID-LINK--
InChI	InChI=1S/C10H15N/c1-9(11-2)8-10-6-4-3-5-7-10/h3-7,9,11H,8H2,1-2H3	--INVALID-LINK--
InChIKey	MYWUTJMSXGWMIF-UHFFFAOYSA-N	--INVALID-LINK--
Canonical SMILES	CC(CC1=CC=CC=C1)NC	--INVALID-LINK--

Synthesis of (1-Methylaminopropyl)benzene

Isomers

The synthesis of these isomers can be achieved through various chemical routes, often starting from common precursors.

Synthesis of N-methyl-1-phenylpropan-1-amine

A common method for the synthesis of N-methyl-3-phenylpropan-1-amine, a structural isomer, involves reductive amination.[8] A similar approach can be adapted for N-methyl-1-phenylpropan-1-amine.

Protocol: Reductive Amination for N-methyl-1-phenylpropan-1-amine Synthesis

- **Reaction Setup:** To a stirred solution of propiophenone (1.0 equivalent) in an anhydrous solvent such as methanol or dichloromethane at 0°C, add methylamine (3-10 equivalents).
- **Imine Formation:** Stir the reaction mixture for 15 minutes to allow for the formation of the corresponding imine.
- **Reduction:** Add sodium triacetoxyborohydride (2.0 equivalents) portion-wise to the reaction mixture.
- **Reaction Progression:** Allow the mixture to warm to room temperature and stir for 3 hours.
- **Quenching:** Quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Extract the aqueous phase with ethyl acetate (3 times).
- **Drying and Concentration:** Dry the combined organic layers over anhydrous sodium sulfate and concentrate under reduced pressure.
- **Purification:** Purify the crude product via flash chromatography to yield N-methyl-1-phenylpropan-1-amine.

Caption: Reductive amination of propiophenone to synthesize N-methyl-1-phenylpropan-1-amine.

Synthesis of N-methyl-1-phenylpropan-2-amine (Methamphetamine)

The synthesis of methamphetamine is well-documented and can be achieved through several routes, most notably the reduction of ephedrine or pseudoephedrine, or via reductive amination of phenyl-2-propanone (P2P).^[9]^[10]

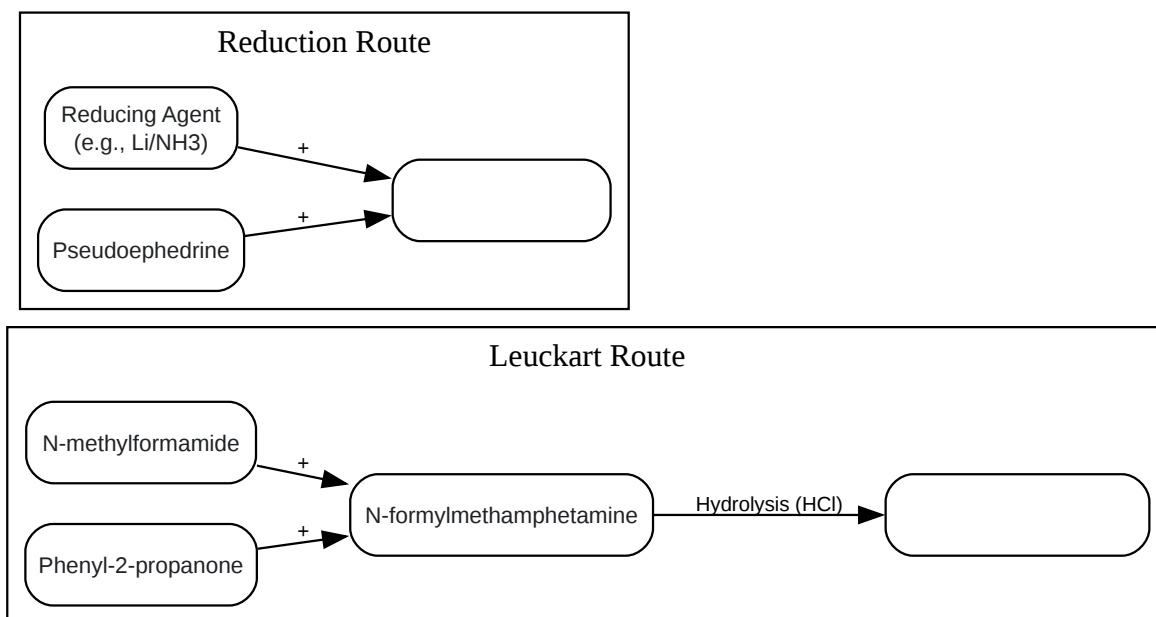
Protocol: Leuckart Reaction for Methamphetamine Synthesis

- **Reaction Mixture:** Combine phenyl-2-propanone (P2P) with N-methylformamide.
- **Heating:** Heat the mixture, which leads to the formation of N-formylmethamphetamine.
- **Hydrolysis:** Hydrolyze the intermediate with a strong acid, such as hydrochloric acid, to yield methamphetamine.
- **Purification:** The resulting methamphetamine can be purified through distillation and crystallization of its hydrochloride salt.

Another common method involves the reduction of pseudoephedrine.

Protocol: Birch Reduction (Nagai Route) for Methamphetamine Synthesis

- **Reaction Setup:** Dissolve pseudoephedrine in a suitable solvent.
- **Reduction:** Add a reducing agent, such as lithium in liquid ammonia. This method is a modification of the Birch reduction.^[11]
- **Workup:** After the reaction is complete, carefully quench the excess reducing agent and extract the product.
- **Purification:** Purify the methamphetamine through standard laboratory techniques.



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Caption: Common synthetic routes to Methamphetamine.

Pharmacology and Mechanism of Action

N-methyl-1-phenylpropan-1-amine

The pharmacological properties of N-methyl-1-phenylpropan-1-amine are not well-documented in publicly available literature.[4] It is primarily categorized as an analytical reference standard.[4][12] One source suggests it acts by increasing the release of neurotransmitters like dopamine, norepinephrine, and serotonin and inhibiting their reuptake, similar to other phenethylamines.[12] However, comprehensive studies to validate these claims and determine its specific receptor binding affinities and functional activities are lacking.

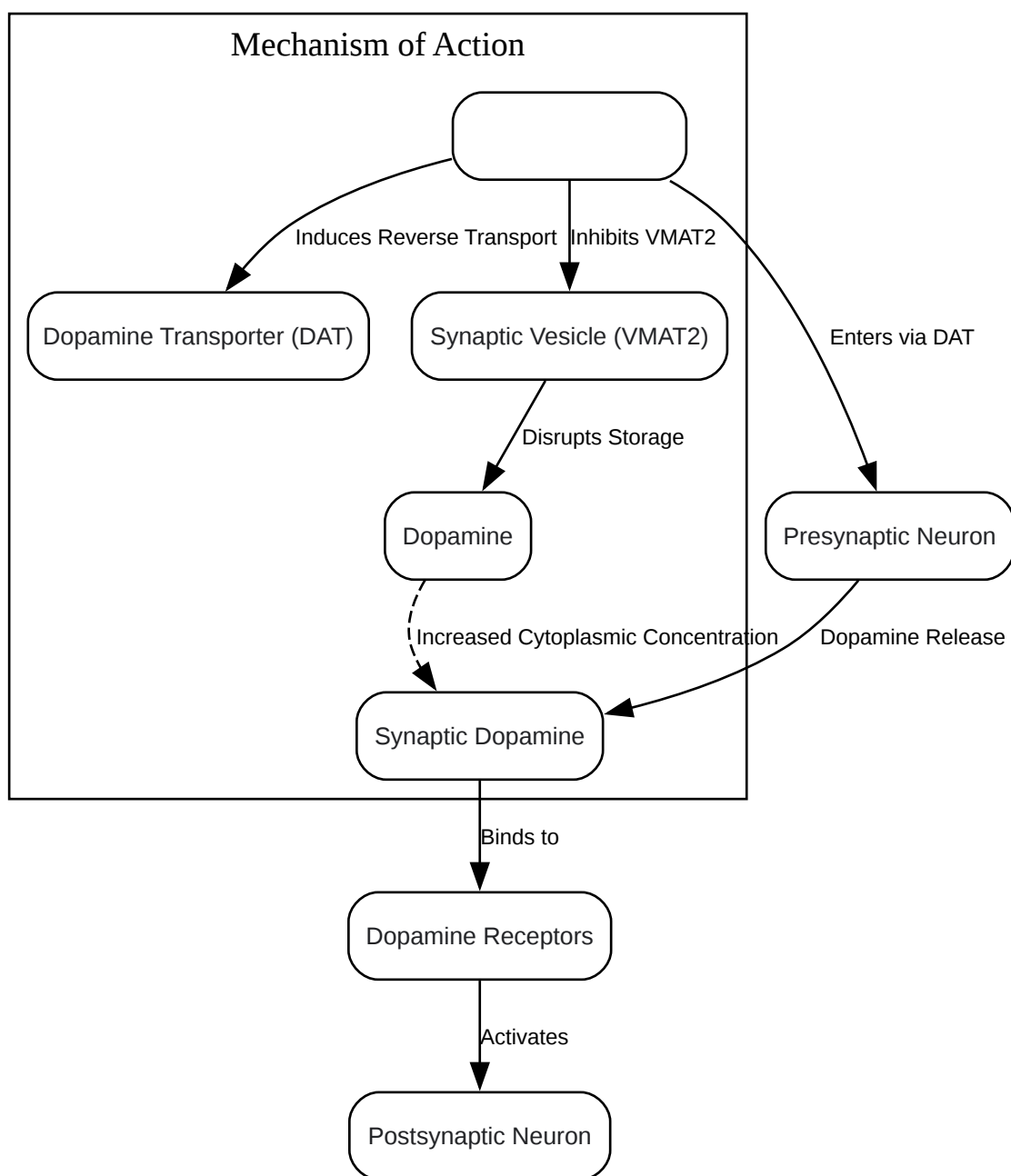
N-methyl-1-phenylpropan-2-amine (Methamphetamine)

Methamphetamine is a potent central nervous system stimulant.[1][13] Its primary mechanism of action involves increasing the synaptic levels of monoamine neurotransmitters, particularly dopamine, norepinephrine, and to a lesser extent, serotonin.[13][14][15]

This is achieved through several processes:

- **Enhanced Release:** Methamphetamine is a substrate for monoamine transporters (DAT, NET, and SERT) and is taken up into the presynaptic neuron.^[15] Once inside, it disrupts the vesicular storage of monoamines by inhibiting the vesicular monoamine transporter 2 (VMAT2), leading to an increase in cytoplasmic monoamine concentrations.^[13]
- **Reverse Transport:** The elevated cytoplasmic monoamine levels cause the monoamine transporters to reverse their direction of transport, releasing the neurotransmitters into the synaptic cleft.^[14]
- **Reuptake Inhibition:** Methamphetamine also acts as a competitive inhibitor of monoamine reuptake, further increasing their synaptic concentration.^[14]
- **MAO Inhibition:** It can also inhibit the action of monoamine oxidase (MAO), an enzyme that degrades monoamines.^[14]

The combined effect is a massive and prolonged increase in synaptic dopamine, norepinephrine, and serotonin, leading to its powerful stimulant effects.^[16]



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Caption: Mechanism of action of Methamphetamine on a dopaminergic neuron.

Psychoactive Effects

N-methyl-1-phenylpropan-1-amine

Due to the limited research, the psychoactive effects of N-methyl-1-phenylpropan-1-amine in humans are not characterized. Based on its chemical structure as a substituted

phenethylamine, it could potentially exhibit stimulant properties, but this remains speculative without further investigation.

N-methyl-1-phenylpropan-2-amine (Methamphetamine)

The psychoactive effects of methamphetamine are well-established and are a primary reason for its recreational use and abuse potential.^[1]

Short-Term Effects:

- Euphoria and Rush: A rapid and intense feeling of pleasure and well-being.^{[1][17]}
- Increased Energy and Alertness: A significant increase in wakefulness, focus, and physical activity.^{[16][17][18]}
- Increased Confidence and Sociability: Feelings of grandiosity and enhanced social interaction.^{[1][18]}
- Decreased Appetite: A notable suppression of hunger.^{[1][18]}
- Changes in Libido: Often an increase in sexual desire.^{[1][18]}

Long-Term and High-Dose Effects:

- Anxiety and Paranoia: Can induce significant anxiety, paranoia, and even psychosis.^{[1][17]}
- Repetitive and Obsessive Behaviors: A phenomenon known as "punding," characterized by engaging in non-goal-directed, repetitive tasks.^[1]
- Mood Swings: Unpredictable and rapid changes in mood.^[1]
- Psychosis: Hallucinations, delusions, and paranoia that can be indistinguishable from schizophrenia.^{[1][16]}

Toxicology and Health Risks

N-methyl-1-phenylpropan-1-amine

The toxicological profile of N-methyl-1-phenylpropan-1-amine is largely unknown.[4] GHS hazard classifications indicate that it can cause skin and serious eye irritation.[5] However, comprehensive data on its systemic toxicity, neurotoxicity, and potential for abuse are not available.

N-methyl-1-phenylpropan-2-amine (Methamphetamine)

The toxicology of methamphetamine is extensive and highlights significant health risks associated with its use.

Acute Toxicity:

- Cardiovascular Effects: Can cause rapid heart rate, irregular heartbeat, high blood pressure, and in severe cases, stroke or heart attack.[1][18]
- Hyperthermia: A dangerous increase in body temperature.
- Seizures: Can be induced by high doses.[1]
- Overdose: Can lead to agitation, psychosis, kidney failure, and death.[18]

Chronic Toxicity:

- Neurotoxicity: Chronic high-dose use is neurotoxic to dopaminergic and serotonergic neurons, leading to long-term changes in brain structure and function.[1][16] This can result in cognitive deficits, memory loss, and an increased risk of Parkinson's disease.[1][16]
- Psychiatric Disorders: High association with the development of anxiety, depression, and persistent psychosis.[1][16]
- Dental Problems ("Meth Mouth"): Severe tooth decay and gum disease.[19]
- Addiction: Methamphetamine has a very high potential for addiction and psychological dependence.[1][19]

Analytical Methodologies

The detection and quantification of these isomers are crucial for forensic, clinical, and research purposes.

Analysis of N-methyl-1-phenylpropan-1-amine

As an analytical reference standard, this compound is used in the development and validation of analytical methods.^{[4][12]} Standard techniques for its analysis would include:

- Gas Chromatography-Mass Spectrometry (GC-MS): A common and reliable method for the identification and quantification of volatile and semi-volatile organic compounds.
- Liquid Chromatography-Mass Spectrometry (LC-MS): Offers high sensitivity and selectivity, particularly for analysis in complex matrices.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Used for structural elucidation and confirmation.

Analysis of N-methyl-1-phenylpropan-2-amine (Methamphetamine)

A variety of analytical methods are employed for the detection and quantification of methamphetamine in seized materials and biological samples.

Table 3: Analytical Methods for Methamphetamine

Technique	Sample Matrix	Purpose	Reference
Gas Chromatography-Mass Spectrometry (GC-MS)	Seized drugs, biological fluids	Identification and quantification	--INVALID-LINK--
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)	Biological fluids	High sensitivity and selectivity for low concentrations	--INVALID-LINK--
^2H NMR Spectroscopy	Seized drugs	Determination of synthetic origin	[Determination of the Synthetic Origin of Methamphetamine Samples by ^2H NMR Spectroscopy]
Immunoassays	Urine, saliva	Preliminary screening	--INVALID-LINK--

Protocol: GC-MS Analysis of Methamphetamine in a Seized Sample

- **Sample Preparation:** Accurately weigh a portion of the homogenized sample and dissolve it in a suitable solvent, such as methanol.
- **Derivatization (Optional):** For enhanced chromatographic properties and mass spectral fragmentation, the sample can be derivatized, for example, with trifluoroacetic anhydride (TFAA).
- **Injection:** Inject an aliquot of the prepared sample into the GC-MS system.
- **Gas Chromatography:** Separate the components of the sample on a capillary column (e.g., a non-polar column like DB-5ms). The oven temperature is programmed to ramp up to ensure good separation.
- **Mass Spectrometry:** As the components elute from the GC column, they are ionized (typically by electron impact) and fragmented. The mass spectrometer separates the resulting ions based on their mass-to-charge ratio, generating a mass spectrum.

- Identification: Compare the retention time and mass spectrum of the analyte to that of a certified methamphetamine reference standard.
- Quantification: Create a calibration curve using known concentrations of the reference standard to quantify the amount of methamphetamine in the sample.

Caption: General workflow for GC-MS analysis of Methamphetamine.

Conclusion

(1-Methylaminopropyl)benzene encompasses two structurally similar yet distinct psychoactive research chemicals. N-methyl-1-phenylpropan-2-amine, or methamphetamine, is a potent and well-characterized CNS stimulant with a significant history of medical use and widespread illicit abuse. Its pharmacology, centered on the massive release of monoamine neurotransmitters, leads to profound psychoactive effects and carries substantial toxicological risks, including neurotoxicity and a high addiction liability.

In contrast, N-methyl-1-phenylpropan-1-amine remains a comparatively enigmatic compound. While its chemical properties and synthesis are understood to some extent, a significant gap exists in the scientific literature regarding its pharmacological, psychoactive, and toxicological profiles. This lack of data presents both a challenge and an opportunity for the research community. Further investigation into this isomer is warranted to fully understand its potential biological activity and to complete the scientific understanding of the structure-activity relationships within this class of psychoactive compounds. For drug development professionals, the stark differences between these two isomers underscore the critical importance of precise chemical identification and characterization in the evaluation of novel psychoactive substances.

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References

- 1. Methamphetamine - Wikipedia [en.wikipedia.org]

- 2. books.rsc.org [books.rsc.org]
- 3. 메스암페타민 - 위키백과, 우리 모두의 백과사전 [ko.wikipedia.org]
- 4. caymanchem.com [caymanchem.com]
- 5. N-Methyl-1-phenylpropan-1-amine | C₁₀H₁₅N | CID 301002 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. N-methyl-1-phenylpropan-2-amine;1-phenylpropan-2-amine | C₁₉H₂₈N₂ | CID 21932866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Ligandbook (release) Package : (2S)-N-methyl-1-phenyl-propan-2-amine (PDB code B40) [ligandbook.org]
- 8. rsc.org [rsc.org]
- 9. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 10. Main methamphetamine production methods used in Europe | www.euda.europa.eu [euda.europa.eu]
- 11. Study Prep in Pearson+ | College Exam Prep Videos & Practice Problems [pearson.com]
- 12. Buy N-methyl-1-phenyl-1-propanamine hydrochloride (EVT-1470654) | 76605-79-3 [evitachem.com]
- 13. Methamphetamine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. What is the mechanism of Methamphetamine Hydrochloride? [synapse.patsnap.com]
- 15. m.youtube.com [m.youtube.com]
- 16. americanaddictioncenters.org [americanaddictioncenters.org]
- 17. Methamphetamine | National Institute on Drug Abuse (NIDA) [nida.nih.gov]
- 18. Methamphetamine - Canada.ca [canada.ca]
- 19. Methamphetamine: MedlinePlus [medlineplus.gov]
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